

molecular structure and formula of N-Methyl-1-naphthalenemethylamine hydrochloride

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Compound of Interest

	<i>N</i> -Methyl-1-naphthalenemethylamine hydrochloride
Compound Name:	<i>naphthalenemethylamine</i>
	<i>hydrochloride</i>

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An In-depth Technical Guide to N-Methyl-1-naphthalenemethylamine Hydrochloride

This guide provides a comprehensive overview of **N-Methyl-1-naphthalenemethylamine hydrochloride**, a key intermediate in the synthesis of various pharmaceutical compounds. It is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Molecular Structure and Formula

N-Methyl-1-naphthalenemethylamine hydrochloride is the hydrochloride salt of N-Methyl-1-naphthalenemethylamine. The structure consists of a naphthalene ring linked to a methylaminomethyl group.

- Molecular Formula: C₁₂H₁₄ClN[1][2]
- Linear Formula: C₁₀H₇CH₂NHCH₃ · HCl
- IUPAC Name: N-methyl-1-naphthalen-1-ylmethanamine;hydrochloride[2]
- CAS Number: 65473-13-4[1]
- Canonical SMILES: CNCC1=CC=CC2=CC=CC=C21.Cl[2]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **N-Methyl-1-naphthalenemethylamine hydrochloride**.

Property	Value	Source
Molecular Weight	207.70 g/mol	[1] [2]
Appearance	White to cream powder or crystalline powder	[3]
Melting Point	189-195 °C [3] , 191-193 °C [4] , 170 °C [5]	
Boiling Point (Free Base)	287.9 °C at 760 mmHg	[5]
Density (Free Base)	1.05 g/cm ³	[5] [6]
Water Solubility	Soluble	[5]
Exact Mass	207.0814771 g/mol	[2]
Topological Polar Surface Area	12 Å ²	[2]
Hydrogen Bond Donor Count	2	[2]
Hydrogen Bond Acceptor Count	1	[2]
Rotatable Bond Count	2	[2]

Applications

N-Methyl-1-naphthalenemethylamine hydrochloride is a crucial chemical intermediate. Its primary applications include:

- Pharmaceutical Synthesis: It serves as a key intermediate in the synthesis of antifungal agents such as Terbinafine hydrochloride and Butenafine hydrochloride.[\[4\]](#) It is also known as Terbinafine Related Compound A.[\[2\]](#)

- Analytical Reagent: It has been utilized as a reagent for the determination of isocyanates in the air, which can be detected by UV or fluorescence methods.[7]

Experimental Protocols: Synthesis

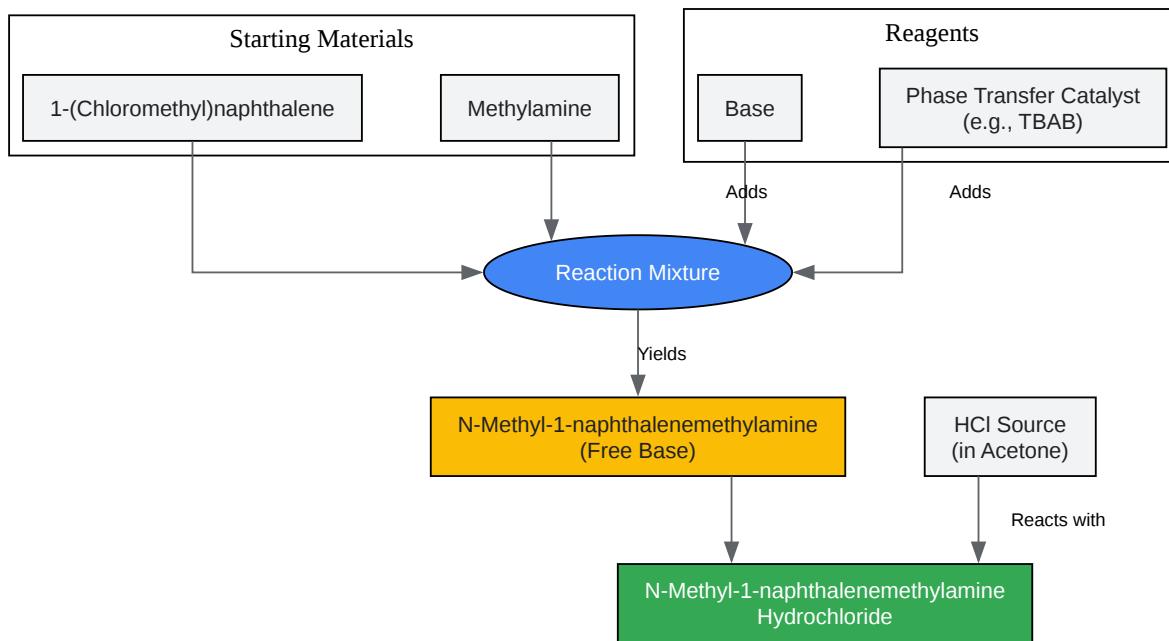
The synthesis of **N-Methyl-1-naphthalenemethylamine hydrochloride** can be achieved through several routes. Two common methods are detailed below.

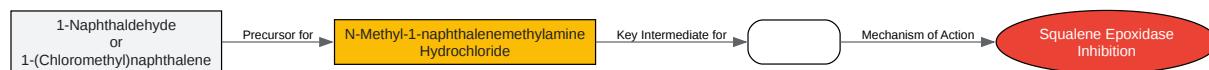
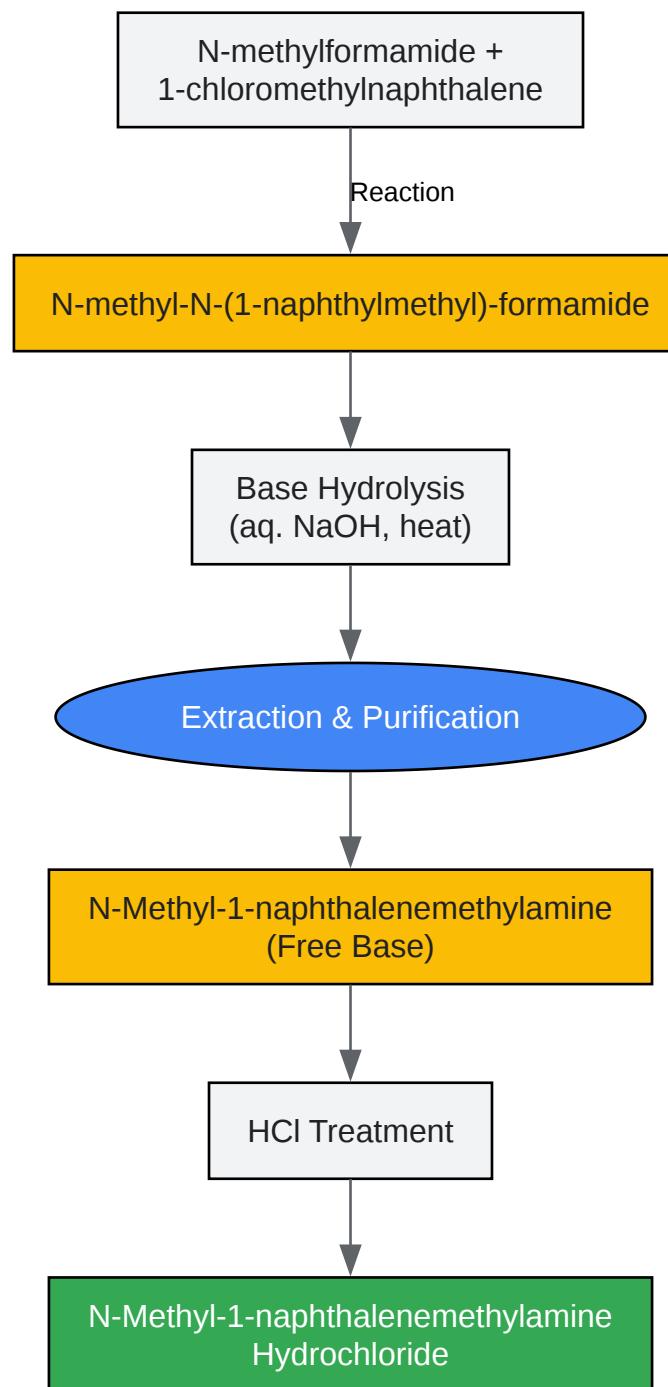
Direct Synthesis from 1-(Chloromethyl)naphthalene

This method involves the direct reaction of 1-(chloromethyl)naphthalene with methylamine.

Protocol:

- 1-(Chloromethyl)naphthalene is reacted with methylamine in the presence of a base.
- A phase transfer catalyst, such as tetrabutylammonium bromide, is used to facilitate the reaction.[8]
- The resulting free base, N-Methyl-1-naphthalenemethylamine, is isolated.
- To obtain the hydrochloride salt, the free base is reacted with a source of HCl (e.g., hydrochloric acid) in a suitable solvent, such as acetone.[8]





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References

- 1. scbt.com [scbt.com]
- 2. N-Methyl-1-Naphthyl methyl amine hydrochloride | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompas.com]
- 3. H28719.09 [thermofisher.com]
- 4. N-Methyl-1-naphthalenemethylamine hydrochloride | 65473-13-4 [chemicalbook.com]
- 5. echemi.com [echemi.com]
- 6. chembk.com [chembk.com]
- 7. echemi.com [echemi.com]
- 8. tdcommons.org [tdcommons.org]
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